

# A Comparative Guide to the Herbicidal Activity of Bromoxynil and Ioxynil

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## Compound of Interest

Compound Name: **Bromoxynil**

Cat. No.: **B128292**

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This guide provides a detailed comparison of the herbicidal properties of **Bromoxynil** and Ioxynil, two closely related post-emergent herbicides. This document synthesizes available experimental data, outlines detailed experimental protocols for efficacy testing, and visualizes key molecular interactions and workflows to support research and development in the field of weed management.

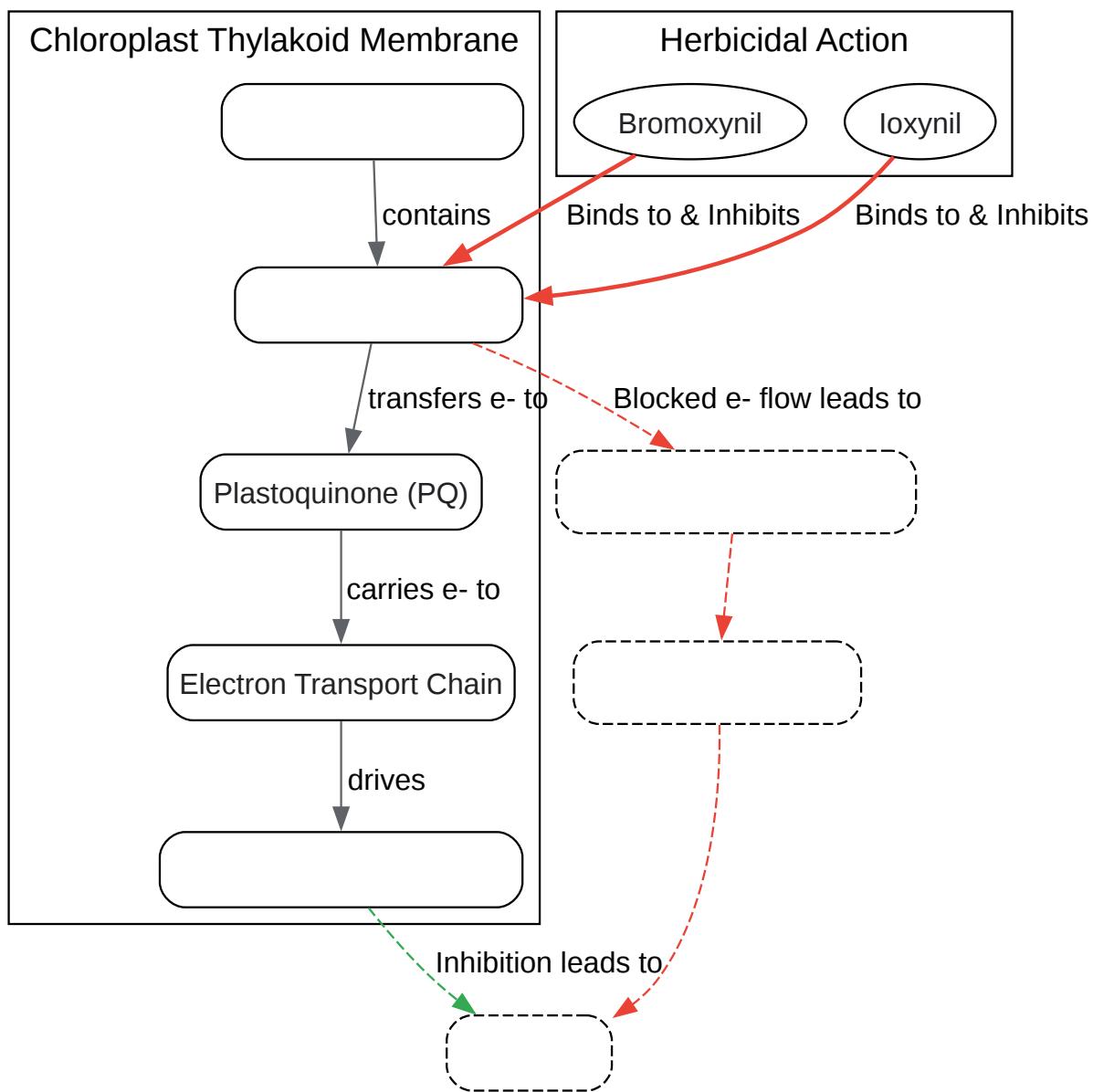
## Chemical and Physical Properties

**Bromoxynil** and Ioxynil are both members of the hydroxybenzonitrile chemical class. Their structures are characterized by a benzonitrile core with a hydroxyl group and two halogen substituents. The primary difference between the two is the halogen atoms attached to the benzene ring: **Bromoxynil** contains two bromine atoms, while Ioxynil contains two iodine atoms. This structural difference influences their physical and chemical properties, which in turn can affect their herbicidal activity and environmental fate.

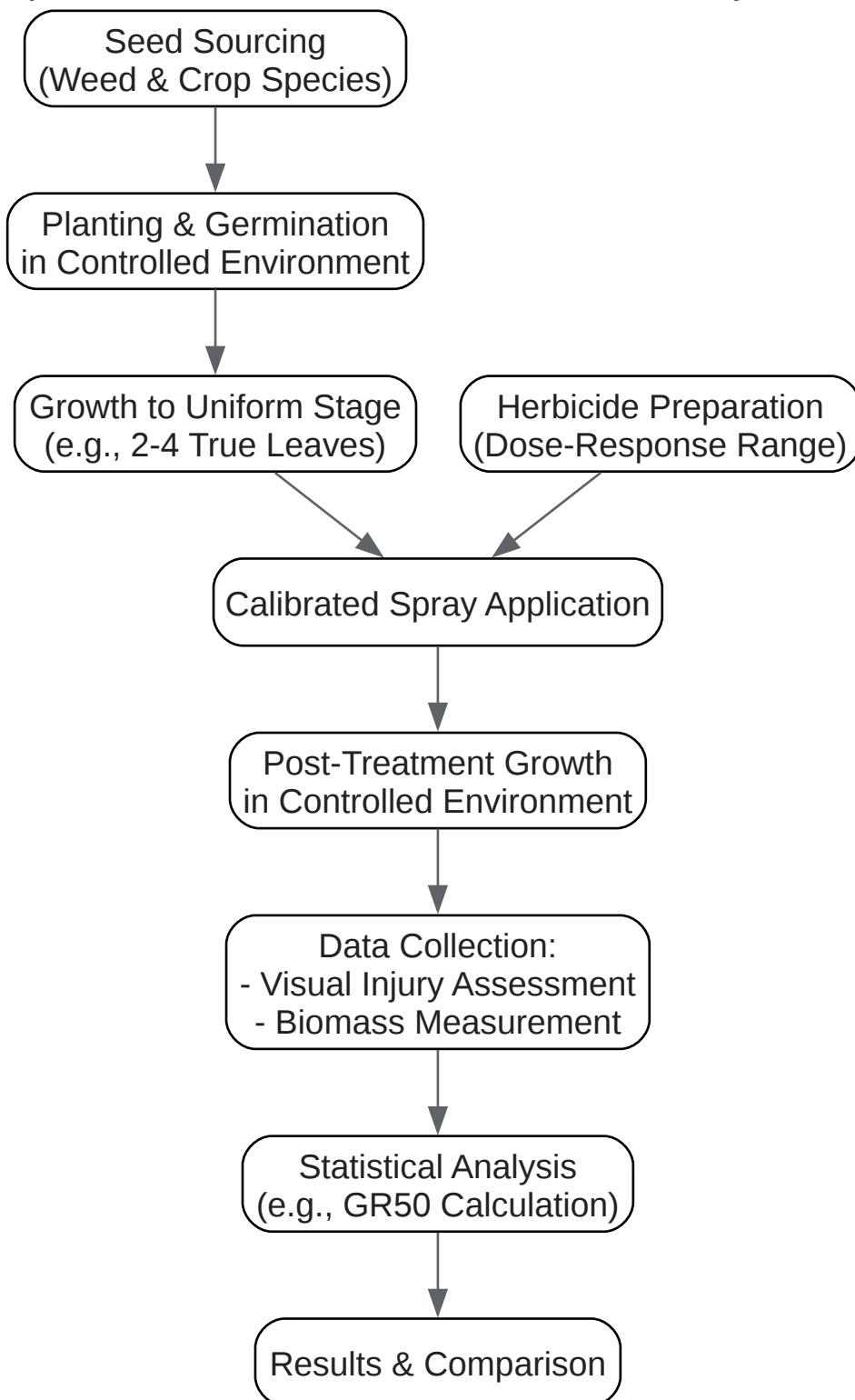
Property	Bromoxynil	Ioxynil
IUPAC Name	3,5-dibromo-4-hydroxybenzonitrile	4-hydroxy-3,5-diiodobenzonitrile
Chemical Formula	C <sub>7</sub> H <sub>3</sub> Br <sub>2</sub> NO	C <sub>7</sub> H <sub>3</sub> I <sub>2</sub> NO
Molar Mass	276.91 g/mol	370.91 g/mol
Appearance	Colorless solid	Crystalline colorless solid[1]
Water Solubility	130 mg/L (at 25 °C)	50 mg/L (at 25 °C)[1]
Mechanism of Action	Photosystem II inhibitor; Uncoupler of oxidative phosphorylation[2]	Photosystem II inhibitor; Uncoupler of oxidative phosphorylation[2]
Herbicide Group	Group 6 (C3)	Group 6 (C3)

Chemical Structures:

## Signaling Pathway of Bromoxynil and Ioxynil Action



## Experimental Workflow for Herbicide Efficacy Testing

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
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